

Application Notes and Protocols for Torin 1 in Mouse Xenograft Models

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Compound of Interest

Compound Name: *Torin 1*

Cat. No.: *B611423*

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These application notes provide a comprehensive guide for the use of **Torin 1**, a potent and selective mTOR kinase inhibitor, in mouse xenograft models. The information is compiled from peer-reviewed studies and established protocols to assist in the design and execution of in vivo efficacy studies.

Introduction

Torin 1 is a second-generation ATP-competitive inhibitor of mTOR (mammalian target of rapamycin), a crucial serine/threonine kinase that regulates cell growth, proliferation, and survival.^[1] It effectively inhibits both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2), offering a more complete blockade of mTOR signaling compared to rapamycin and its analogs.^{[1][2]} This dual inhibitory action makes **Torin 1** a valuable tool for preclinical cancer research, particularly in the context of mouse xenograft models, to evaluate its anti-tumor efficacy.

Data Presentation: Torin 1 Dosage and Administration

The following table summarizes the recommended dosage and administration of **Torin 1** in various mouse xenograft models based on published literature.

Parameter	Details	Xenograft Model(s)	Reference(s)
Dosage	20 mg/kg	U87MG glioblastoma, Colon cancer	[2] [3] [4] [5] [6]
Administration Route	Intraperitoneal (IP) Injection	U87MG glioblastoma, Colon cancer	[3] [4] [7]
Dosing Schedule	Once daily (q.d.)	U87MG glioblastoma, Colon cancer	[3] [4] [7]
Vehicle Formulation 1	20% N-methyl-2-pyrrolidone (NMP), 40% PEG400, 40% Water	U87MG glioblastoma, Colon cancer	[3] [4] [7]
Vehicle Formulation 2	Torin 1 dissolved in 100% NMP (25 mg/ml), then diluted 1:4 with 50% PEG400	General in vivo studies	[3] [7] [8]
Reported Efficacy	Inhibition of tumor growth	U87MG glioblastoma, Colon cancer	[2] [4] [9]
Reported Toxicity	Well-tolerated at 20 mg/kg; no significant body weight changes	Colon cancer	[4]

Experimental Protocols

This section outlines a detailed methodology for a typical in vivo study using **Torin 1** in a subcutaneous mouse xenograft model.

Materials

- **Torin 1** ($\geq 95\%$ purity)
- Vehicle components:
 - N-methyl-2-pyrrolidone (NMP), sterile

- Polyethylene glycol 400 (PEG400), sterile
- Water for injection, sterile
- Cancer cell line (e.g., U87MG glioblastoma, colon cancer cell lines)
- Matrigel (or other appropriate extracellular matrix)
- Immunodeficient mice (e.g., BALB/c nude or NOD/SCID)
- Sterile syringes and needles (27-30 gauge)
- Calipers for tumor measurement
- Anesthetic (e.g., isoflurane)
- CO2 for euthanasia

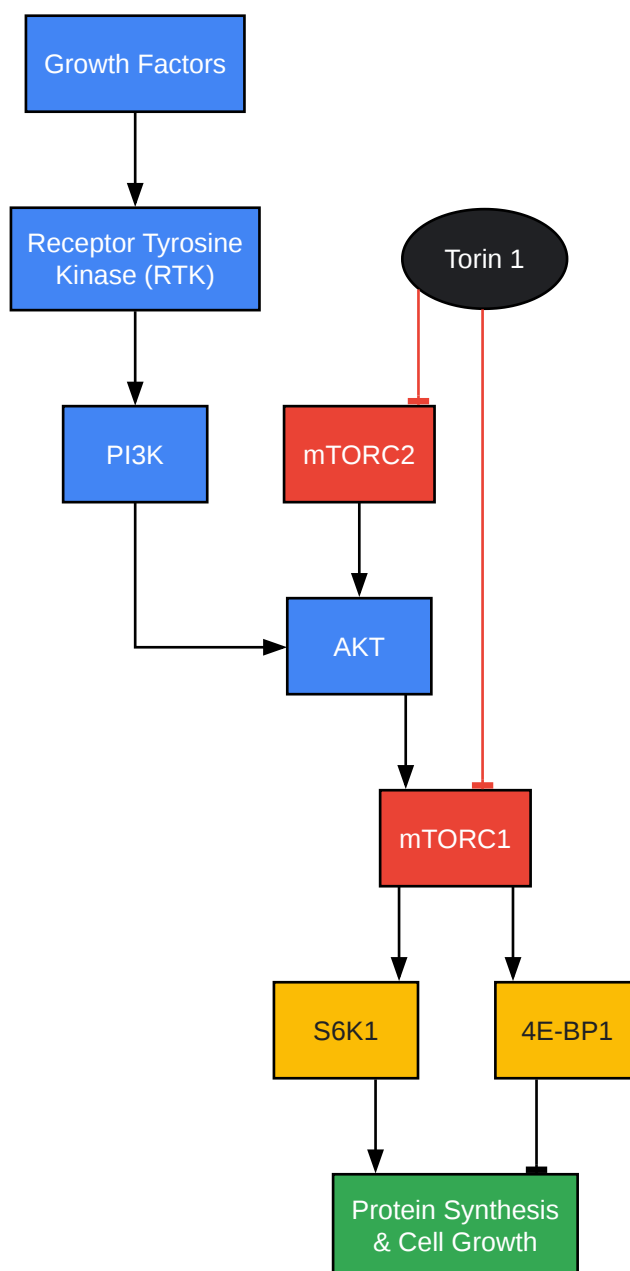
Protocol

- Cell Culture and Implantation:
 - Culture cancer cells under standard conditions.
 - Harvest cells during the logarithmic growth phase and resuspend in a 1:1 mixture of serum-free media and Matrigel.
 - Anesthetize the mice and subcutaneously inject the cell suspension (typically 2×10^6 cells in 100 μ L) into the flank.[\[3\]](#)[\[7\]](#)
 - Monitor the mice for tumor growth.
- **Torin 1** Formulation:
 - Vehicle Formulation 1: Prepare a sterile solution of 20% NMP, 40% PEG400, and 40% water. Dissolve **Torin 1** in this vehicle to a final concentration of 5 mg/mL to achieve a 20 mg/kg dose in a 100 μ L injection volume for a 25g mouse.[\[3\]](#)[\[4\]](#)[\[7\]](#)

- Vehicle Formulation 2: Dissolve **Torin 1** in 100% NMP to a concentration of 25 mg/mL. Just prior to injection, dilute this stock solution 1:4 with sterile 50% PEG400.[3][7][8]
- Protect the formulation from light and use it fresh.
- Treatment Administration:
 - Once tumors reach a palpable size (e.g., ~100-200 mm³), randomize the mice into treatment and vehicle control groups.
 - Administer **Torin 1** (20 mg/kg) or vehicle via intraperitoneal (IP) injection once daily.[3][4][7]
- Monitoring and Data Collection:
 - Measure tumor dimensions with calipers every other day.[3][7]
 - Calculate tumor volume using the formula: $\text{Volume} = (\text{length} \times \text{width}^2) / 2$.
 - Monitor the body weight of the mice regularly as an indicator of toxicity.[4]
 - At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., pharmacodynamics, histology).

Visualizations

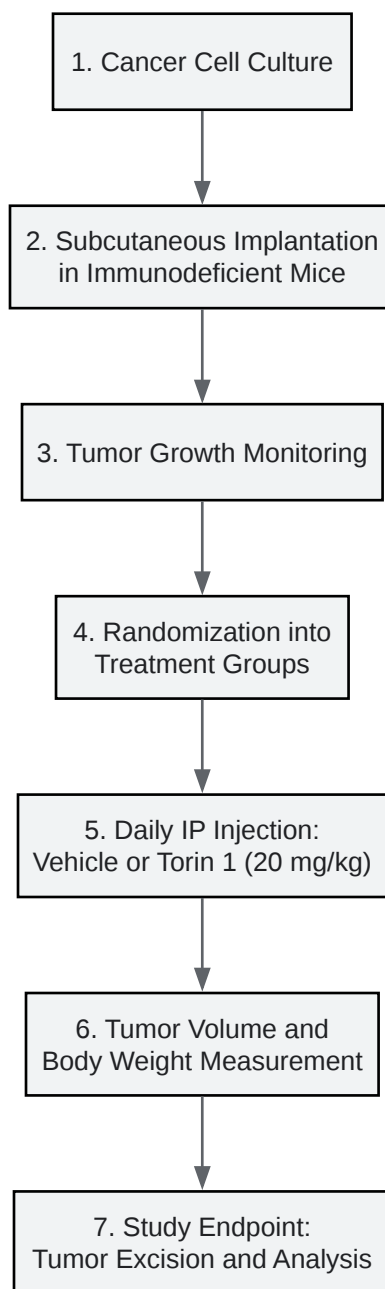
mTOR Signaling Pathway and Torin 1 Inhibition



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Caption: **Torin 1** inhibits both mTORC1 and mTORC2 complexes.

Experimental Workflow for a Mouse Xenograft Study



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Caption: Workflow for a **Torin 1** mouse xenograft study.

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References

- 1. invivogen.com [invivogen.com]
- 2. mTOR kinase inhibitors as potential cancer therapeutic drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Development of ATP-competitive mTOR Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Selective targeting of human colon cancer stem-like cells by the mTOR inhibitor Torin-1 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. selleckchem.com [selleckchem.com]
- 7. researchgate.net [researchgate.net]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. stemcell.com [stemcell.com]
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